

# (R)-(+)-1-Benzyl-3-pyrrolidinol physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Benzyl-3-pyrrolidinol

Cat. No.: B1218477

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of (R)-(+)-1-Benzyl-3-pyrrolidinol

## Introduction

(R)-(+)-1-Benzyl-3-pyrrolidinol is a chiral tertiary alcohol that serves as a crucial intermediate in the synthesis of various pharmaceutical compounds and fine chemicals.<sup>[1]</sup> Its specific stereochemistry and functional groups make it a valuable building block in asymmetric synthesis. This guide provides a comprehensive overview of the core physical properties of (R)-(+)-1-Benzyl-3-pyrrolidinol, intended for researchers, scientists, and professionals in drug development.

## Chemical Identity

- IUPAC Name: (3R)-1-benzylpyrrolidin-3-ol<sup>[2][3]</sup>
- CAS Number: 101930-07-8<sup>[2][3][4]</sup>
- Molecular Formula: C<sub>11</sub>H<sub>15</sub>NO<sup>[1][2][3][4]</sup>
- Molecular Weight: 177.24 g/mol <sup>[1][2][4]</sup>
- InChI Key: YQMXOIAIYXXXEE-LLVKDONJSA-N<sup>[2][3]</sup>
- SMILES String: O[C@@H]1CCN(C1)Cc2ccccc2<sup>[4]</sup>

## Physical Properties

The physical characteristics of (R)-(+)-**1-Benzyl-3-pyrrolidinol** have been determined through various analytical methods. While some sources describe it as a liquid, others classify it as a low-melting crystalline powder, suggesting its physical state may be dependent on purity and ambient temperature.<sup>[1]</sup>

## Summary of Physical Data

The following table summarizes the key physical properties of (R)-(+)-**1-Benzyl-3-pyrrolidinol**.

| Property         | Value  | Conditions/Notes         |
|------------------|--|--------------------------|
| Appearance       | Clear, light yellow to orange liquid or white to off-white crystalline powder. <sup>[1][5]</sup> |                          |
| Melting Point    | 52-56 °C <sup>[1]</sup>  |                          |
| Boiling Point    | 116 °C <sup>[3][4][5]</sup>  | at 0.9 mmHg              |
| Density          | 1.07 g/mL <sup>[4][5]</sup>  | at 25 °C                 |
| Refractive Index | 1.548 <sup>[4][5]</sup>  | at 20 °C                 |
| Optical Rotation | [α] +3.7° <sup>[4][5]</sup>  | at 23 °C (c=5, Methanol) |
| Flash Point      | 113 °C (235.4 °F) <sup>[6]</sup>   | Closed cup               |
| Solubility       | Slightly soluble in water; soluble in ethanol and chloroform. <sup>[1]</sup>                     |                          |
| pKa              | 14.82 ± 0.20   | Predicted <sup>[5]</sup> |

## Experimental Methodologies

The determination of the physical properties listed above relies on standardized laboratory protocols. The following sections describe the general methodologies for these measurements.

### Melting Point Determination

The melting point is typically determined using a capillary melting point apparatus. A small, dry sample of the crystalline solid is packed into a capillary tube, which is then placed in the apparatus. The sample is heated at a controlled rate, and the temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample is recorded as the melting point range.

## Boiling Point Determination

The boiling point is measured under reduced pressure (vacuum distillation) to prevent thermal decomposition of the compound. The substance is heated in a distillation apparatus connected to a vacuum pump. The temperature at which the liquid boils and its vapor pressure equals the pressure in the apparatus is recorded as the boiling point at that specific pressure.

## Density Measurement

The density of the liquid is determined using a pycnometer or a digital density meter. The mass of a known volume of the substance is measured at a specific temperature (e.g., 25 °C). The density is then calculated by dividing the mass by the volume.

## Refractive Index Measurement

A refractometer, typically an Abbé refractometer, is used to measure the refractive index. A drop of the liquid sample is placed on the prism, and the instrument measures the extent to which light is bent (refracted) as it passes through the sample at a controlled temperature (e.g., 20 °C).

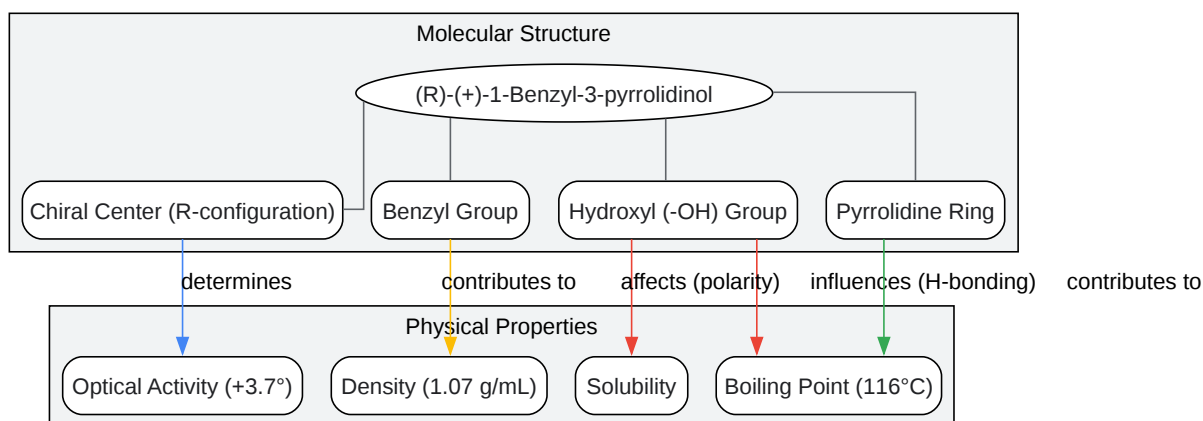
## Optical Rotation Measurement

The specific rotation is measured using a polarimeter. A solution of the compound with a known concentration (e.g., 5 g/100mL in methanol) is prepared and placed in a sample tube of a specific length.<sup>[4][5]</sup> Plane-polarized light is passed through the solution, and the angle of rotation is measured. The specific rotation is then calculated based on the observed rotation, concentration, and path length.

## Diagrams and Workflows

## Logical Relationship of Chemical Structure to Physical Properties

The following diagram illustrates how the molecular structure of (R)-(+)-1-Benzyl-3-pyrrolidinol influences its key physical properties.

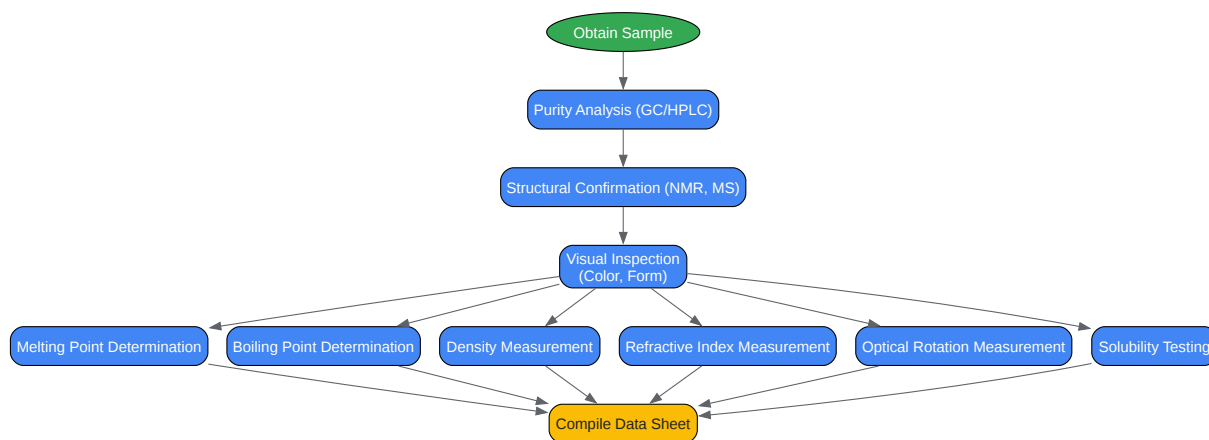


[Click to download full resolution via product page](#)

Caption: Relationship between molecular features and physical properties.

## Experimental Workflow for Physical Property Characterization

This diagram outlines a general workflow for the physical and chemical characterization of a compound like (R)-(+)-1-Benzyl-3-pyrrolidinol.



[Click to download full resolution via product page](#)

Caption: General workflow for physical property characterization.

## Safety and Handling

(R)-(+)-**1-Benzyl-3-pyrrolidinol** is classified as a warning-level hazard.[2] It is reported to cause skin and serious eye irritation and may cause respiratory irritation.[2] Appropriate personal protective equipment (PPE), including gloves and eye protection, should be used when handling this chemical. It is a combustible liquid and should be stored in a cool, well-ventilated area, typically between 2-8°C.[4][5][6]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (R)-(+)-1-Benzyl-3-pyrrolidinol - High-Purity Tertiary Alcohol at Attractive Price [jigspharma.com]
- 2. (R)-(+)-1-Benzyl-3-pyrrolidinol | C<sub>11</sub>H<sub>15</sub>NO | CID 643472 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (R)-1-Benzyl-3-pyrrolidinol 96.0+%, TCI America 1 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 4. (R)-(+)-1-Benzyl-3-pyrrolidinol 98 101930-07-8 [sigmaaldrich.com]
- 5. (R)-(+)-1-Benzyl-3-pyrrolidinol CAS#: 101930-07-8 [m.chemicalbook.com]
- 6. (S)-(-)-1-Benzyl-3-pyrrolidinol 99 101385-90-4 [sigmaaldrich.com]
- To cite this document: BenchChem. [(R)-(+)-1-Benzyl-3-pyrrolidinol physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218477#r-1-benzyl-3-pyrrolidinol-physical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)